



Application Notes: Preparation of VU0661013 Stock Solution in DMSO

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	VU0661013	
Cat. No.:	B611778	Get Quote

Introduction

VU0661013 is a highly potent and selective inhibitor of Myeloid Cell Leukemia 1 (MCL-1), a key anti-apoptotic protein belonging to the B-cell lymphoma 2 (Bcl-2) family.[1][2][3] By binding to MCL-1 with high affinity, **VU0661013** disrupts the interaction between MCL-1 and pro-apoptotic proteins like BIM, leading to the activation of the intrinsic apoptotic pathway.[1][4] This makes **VU0661013** a valuable tool for research in cancer biology, particularly in the context of hematological malignancies like Acute Myeloid Leukemia (AML), and for investigating resistance to other Bcl-2 family inhibitors such as venetoclax.[1][3][4]

Proper preparation of a stable, concentrated stock solution is the first critical step for ensuring reproducible and reliable results in downstream cellular and biochemical assays. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **VU0661013** due to its high solubility.[1][5]

Physicochemical Properties of VU0661013

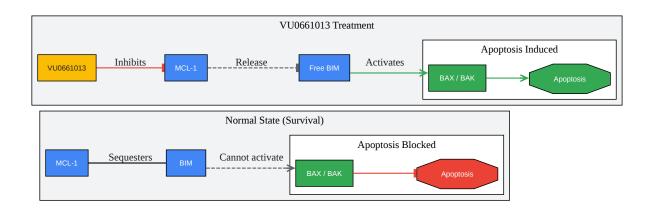
A summary of the key quantitative data for **VU0661013** is presented below. This information is essential for accurate preparation of stock solutions.



Property	Value	Reference
Molecular Weight	712.66 g/mol	[1][2][5]
CAS Number	2131184-57-9	[5][6]
Chemical Formula	C39H39Cl2N5O4	[5][6]
Solubility in DMSO	≥ 90-100 mg/mL (approx. 126- 140 mM)	[1][5]
Appearance	Powder	

Mechanism of Action

VU0661013 functions by selectively inhibiting the anti-apoptotic protein MCL-1.[1] In cancer cells, MCL-1 sequesters pro-apoptotic proteins (like BIM), preventing them from activating the effector proteins BAX and BAK. By binding to the BH3-binding groove of MCL-1, **VU0661013** displaces BIM, which is then free to activate BAX/BAK. This leads to mitochondrial outer membrane permeabilization (MOMP), cytochrome c release, and subsequent caspase activation, culminating in apoptosis.[4]





Click to download full resolution via product page

VU0661013 mechanism of action.

Storage and Stability

Proper storage of the VU0661013 stock solution is crucial to maintain its activity.

Solution Type	Storage Temperature	Duration	Recommendations
Powder	-20°C	3 years	Store in a dry, dark place.
4°C	2 years	For short-term storage.	
DMSO Stock	-80°C	6 months	Recommended. Aliquot to avoid freeze-thaw cycles.[5]
-20°C	1 month	For short-term storage. Aliquot to avoid freeze-thaw.[5]	

It is strongly recommended to prepare single-use aliquots of the stock solution to avoid repeated freeze-thaw cycles, which can degrade the compound.[5][7]

Experimental Protocol: Preparation of a 10 mM VU0661013 Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **VU0661013** in DMSO.

Materials and Equipment

- VU0661013 powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance



- · Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- · Vortex mixer
- Sonicator (optional, water bath)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

- VU0661013 is a potent bioactive compound. Handle with care in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses, at all times.
- Consult the Safety Data Sheet (SDS) for VU0661013 before handling.

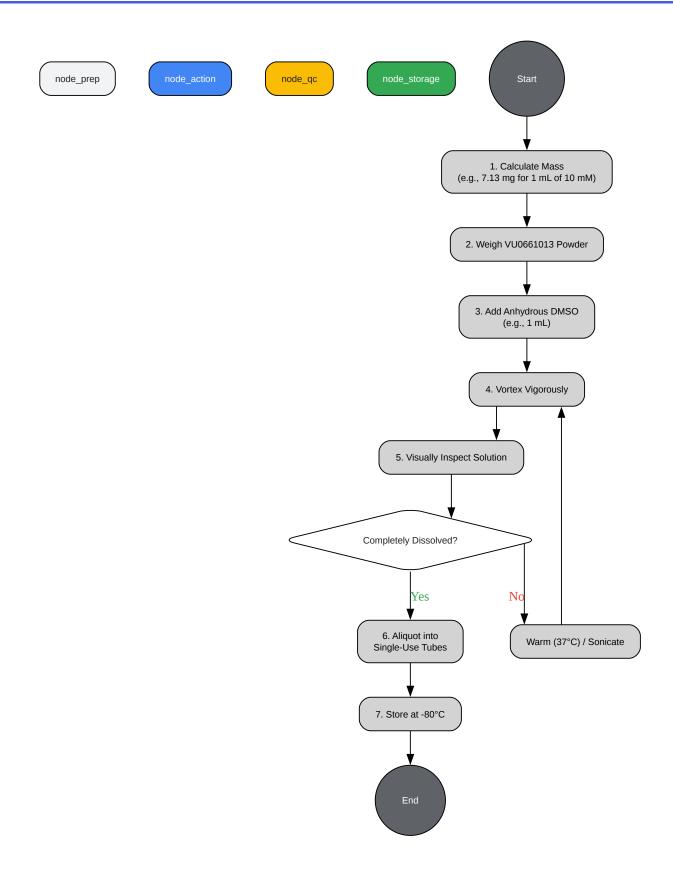
Protocol Steps

- Calculate the Required Mass of VU0661013:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - Mass (g) = Concentration (mol/L) × Volume (L) × Molecular Weight (g/mol)
 - Mass (mg) = 10 mmol/L × 0.001 L × 712.66 g/mol × 1000 mg/g
 - Mass (mg) = 7.13 mg
- Weighing the Compound:
 - Tare a suitable sterile container (e.g., a 1.5 mL microcentrifuge tube or a small amber vial)
 on an analytical balance.
 - Carefully weigh out 7.13 mg of **VU0661013** powder into the tared container.
- Dissolving the Compound:



- Add 1 mL of high-purity DMSO to the container with the VU0661013 powder.
- · Cap the container tightly.
- Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- Ensuring Complete Dissolution:
 - Visually inspect the solution against a light source to ensure there are no visible solid particles.
 - If the compound does not fully dissolve, you can warm the solution briefly in a 37°C water bath and vortex again.[8][9] Sonication for a few minutes can also aid in dissolution.[8][9]
 - Note: It is critical to use fresh DMSO, as absorbed moisture can reduce the solubility of the compound.[1]
- · Aliquoting and Storage:
 - \circ Once the compound is fully dissolved, dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 μ L) in sterile microcentrifuge tubes.
 - Clearly label each aliquot with the compound name ("VU0661013"), concentration (10 mM), solvent (DMSO), and preparation date.
 - Store the aliquots at -80°C for long-term storage (up to 6 months).[5]





Click to download full resolution via product page

Workflow for preparing **VU0661013** stock solution.



Protocol for Preparing Working Solutions

For cell-based assays, the DMSO stock solution must be diluted to the final working concentration in the appropriate cell culture medium. Typical working concentrations for **VU0661013** range from 100 nM to 5 μ M.[1][3]

- Thaw a single aliquot of the 10 mM **VU0661013** stock solution at room temperature.
- Perform serial dilutions in cell culture medium to achieve the desired final concentration. It is best practice to perform an intermediate dilution first (e.g., to 100 μM in medium) before making the final dilution.
- When adding the DMSO-based solution to the aqueous culture medium, vortex or pipette mix immediately to prevent precipitation.
- Important: The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid solvent-induced toxicity or off-target effects.[7] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. glpbio.com [glpbio.com]
- 4. A Novel MCL-1 Inhibitor Combined with Venetoclax Rescues Venetoclax-Resistant Acute Myelogenous Leukemia - PMC [pmc.ncbi.nlm.nih.gov]
- 5. abmole.com [abmole.com]
- 6. medkoo.com [medkoo.com]
- 7. medchemexpress.cn [medchemexpress.cn]



- 8. emulatebio.com [emulatebio.com]
- 9. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Application Notes: Preparation of VU0661013 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b611778#how-to-prepare-vu0661013-stock-solution-in-dmso]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com